

Methyl Isocaproate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Methyl 4-methylpentanoate

Cat. No.: B153156

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Abstract

Methyl isocaproate, also known as **methyl 4-methylpentanoate**, is a fatty acid methyl ester (FAME) with applications in various scientific fields. This technical guide provides an in-depth overview of its chemical properties, synthesis, and analytical methodologies. It is intended for researchers, scientists, and professionals in drug development and related disciplines who require a comprehensive understanding of this compound. This document includes detailed experimental protocols and summarizes key quantitative data in a structured format.

Introduction

Methyl isocaproate is the methyl ester of isocaproic acid (4-methylpentanoic acid). As a fatty acid methyl ester, it belongs to a class of compounds that are significant in biochemistry and have diverse industrial applications, including use as flavorings and fragrance agents. In the context of drug development, the methyl ester functional group can influence a molecule's physicochemical properties, such as lipophilicity and membrane permeability, which are critical for pharmacokinetic profiles. While not a therapeutic agent itself, understanding the properties and synthesis of molecules like methyl isocaproate is valuable for medicinal chemists and drug formulation scientists.

Chemical and Physical Properties

Methyl isocaproate is a colorless liquid. Its fundamental properties are summarized in the table below.

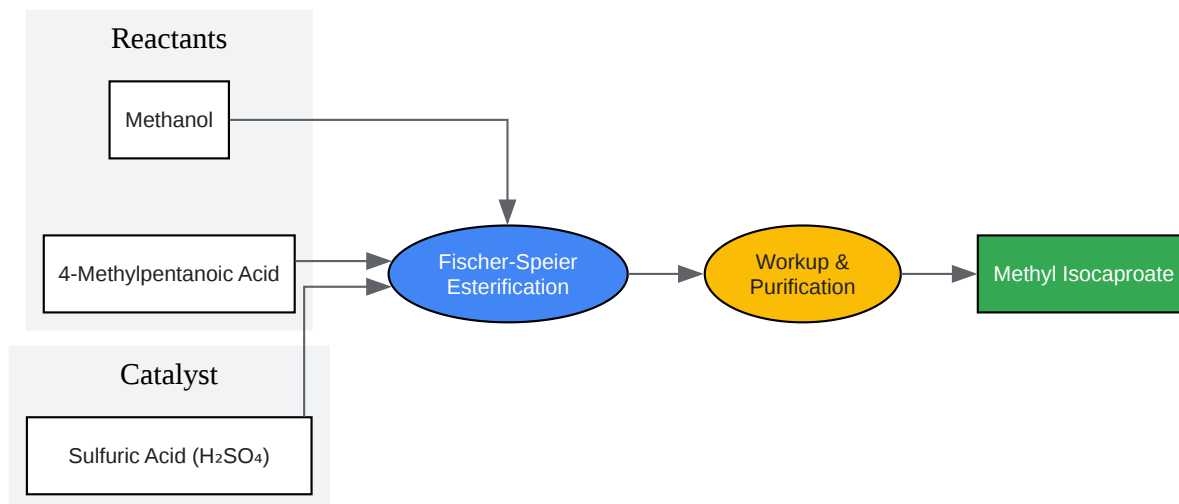
Property	Value	Source
CAS Number	2412-80-8	N/A
Molecular Formula	C ₇ H ₁₄ O ₂	N/A
Average Molecular Weight	130.1849 g/mol	N/A
Monoisotopic Molecular Weight	130.0994 g/mol	N/A
Water Solubility (predicted)	2.49 g/L	ALOGPS
logP (predicted)	2.27	ALOGPS
Polar Surface Area (predicted)	26.3 Å ²	ChemAxon

Synthesis of Methyl Isocaproate

The synthesis of methyl isocaproate is typically achieved through the esterification of its parent carboxylic acid, 4-methylpentanoic acid. A common and effective method is the Fischer-Speier esterification, which involves reacting the carboxylic acid with methanol in the presence of an acid catalyst.

Synthesis Workflow

The overall workflow for the synthesis of methyl isocaproate from 4-methylpentanoic acid is depicted below.



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Caption: General workflow for the synthesis of methyl isocaproate.

Experimental Protocol: Fischer-Speier Esterification

Materials:

- 4-methylpentanoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H₂SO₄)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Reflux condenser

- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

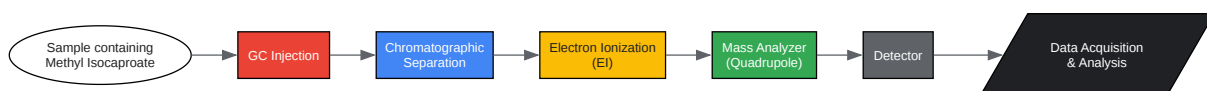
- In a round-bottom flask, dissolve 4-methylpentanoic acid in an excess of anhydrous methanol (typically 3-5 equivalents).
- Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the carboxylic acid weight) to the solution while stirring.
- Attach a reflux condenser to the flask and heat the mixture to reflux. The reaction is typically refluxed for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to yield crude methyl isocaproate.
- The crude product can be further purified by distillation if necessary.

Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the identification and quantification of volatile and semi-volatile compounds like methyl isocaproate.

GC-MS Analysis Workflow

The following diagram illustrates the typical workflow for the analysis of a sample containing methyl isocaproate using GC-MS.



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Caption: Workflow for the GC-MS analysis of methyl isocaproate.

Experimental Protocol: GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 5975C MSD).
- Capillary column suitable for FAME analysis (e.g., SLB®-5ms, 30 m x 0.25 mm x 0.25 µm).

GC Conditions:

- Injector Temperature: 220 °C.
- Injection Volume: 1.0 µL.
- Split Ratio: 10:1.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program: Initial temperature of 70 °C held for 2 minutes, then ramped at 5 °C/min to a final temperature of 240 °C, which is held for 5 minutes.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-550.
- Solvent Delay: 3.5 minutes.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.

Sample Preparation:

- Samples containing methyl isocaproate should be dissolved in a volatile organic solvent (e.g., hexane, ethyl acetate) to a suitable concentration for GC-MS analysis.

Applications in Research and Development

While direct applications of methyl isocaproate in drug development are not widely documented, the study of fatty acid methyl esters is relevant in several areas:

- **Metabolic Studies:** FAMES are often used as standards in metabolomics research to identify and quantify fatty acids in biological samples.
- **Drug Delivery:** Some methyl esters of fatty acids have been investigated as penetration enhancers for transdermal drug delivery. For instance, methyl caprate has been shown to enhance the skin penetration of various drugs.
- **"Magic Methyl" Effect:** In medicinal chemistry, the addition of a methyl group to a lead compound can significantly alter its biological activity, metabolic stability, and pharmacokinetic properties.^[1] Understanding the properties of simple methylated molecules like methyl isocaproate provides foundational knowledge for such structural modifications.

Conclusion

Methyl isocaproate is a well-characterized fatty acid methyl ester with established chemical properties. Its synthesis is straightforward via Fischer-Speier esterification, and it can be reliably analyzed using GC-MS. While not a direct therapeutic agent, its relevance to the broader fields of metabolic studies, drug delivery, and medicinal chemistry makes it a

compound of interest for researchers and scientists in these areas. This guide provides the essential technical information required for the synthesis, analysis, and contextual understanding of methyl isocaproate.

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References

- 1. Methyl Effect on the Metabolism, Chemical Stability, and Permeability Profile of Bioactive N-Sulfonylhydrazones - PMC [pmc.ncbi.nlm.nih.gov]
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